

# N,N-Diethylacetamide (CAS 685-91-6): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N,N-Diethylacetamide** (CAS 685-91-6), a versatile polar aprotic solvent. This document consolidates critical information on its chemical and physical properties, synthesis, purification, applications, and safety, presented in a format tailored for researchers, scientists, and professionals in drug development.

## Core Properties and Specifications

**N,N-Diethylacetamide** is a colorless to slightly yellow transparent liquid known for its high boiling point, thermal stability, and excellent miscibility with water and most organic solvents. These properties make it a valuable solvent in a variety of chemical reactions and industrial processes.<sup>[1]</sup>

## Chemical and Physical Data

The key chemical and physical properties of **N,N-Diethylacetamide** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	N,N-Diethylacetamide
CAS Number	685-91-6
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[1]
Molecular Weight	115.17 g/mol [1]
Synonyms	N-Acetyldiethylamine, Acetic acid diethylamide[2]

Table 2: Physical Properties

Property	Value
Appearance	Colorless to slightly yellow transparent liquid[1]
Boiling Point	182–186 °C[1]
Melting Point	-38 °C[1]
Density	0.925 g/cm <sup>3</sup> at 25°C[1]
Flash Point	70.6 °C (closed cup)[1]
Solubility	Miscible with water and most organic solvents[1]
Viscosity	Low viscosity[1]
Vapor Pressure	1.2 hPa at 25 °C

Table 3: Safety and Toxicological Data

Parameter	Value
GHS Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)[2]
Oral LD50 (Rat)	1500 mg/kg[2]
Storage	Store in a cool, well-ventilated area; avoid direct sunlight and moisture.[1]

## Synthesis and Purification

**N,N-Diethylacetamide** can be synthesized through several routes, most commonly involving the acylation of diethylamine.

### Experimental Protocol: Synthesis via Acylation of Diethylamine with Acetyl Chloride

This protocol describes the synthesis of **N,N-Diethylacetamide** from diethylamine and acetyl chloride.

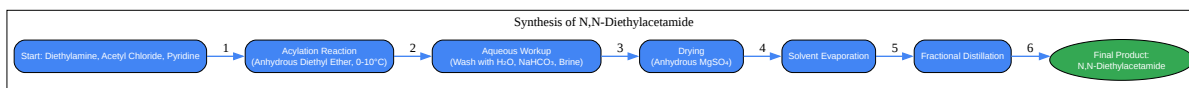
Materials:

- Diethylamine
- Acetyl chloride
- Pyridine
- Anhydrous diethyl ether
- Water
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a dropping funnel and a magnetic stirrer, dissolve diethylamine in anhydrous diethyl ether.
- Cool the flask in an ice bath.
- Add pyridine to the solution.
- Slowly add acetyl chloride dropwise from the dropping funnel while maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure to obtain crude **N,N-Diethylacetamide**.
- Purify the crude product by fractional distillation under reduced pressure.



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*Synthesis of **N,N-Diethylacetamide** Workflow*

## Applications in Research and Development

**N,N-Diethylacetamide**'s properties make it a superior solvent in various applications, including pharmaceutical synthesis, polymer chemistry, and as a medium for specialty chemical reactions.<sup>[1]</sup>

### Pharmaceutical Synthesis

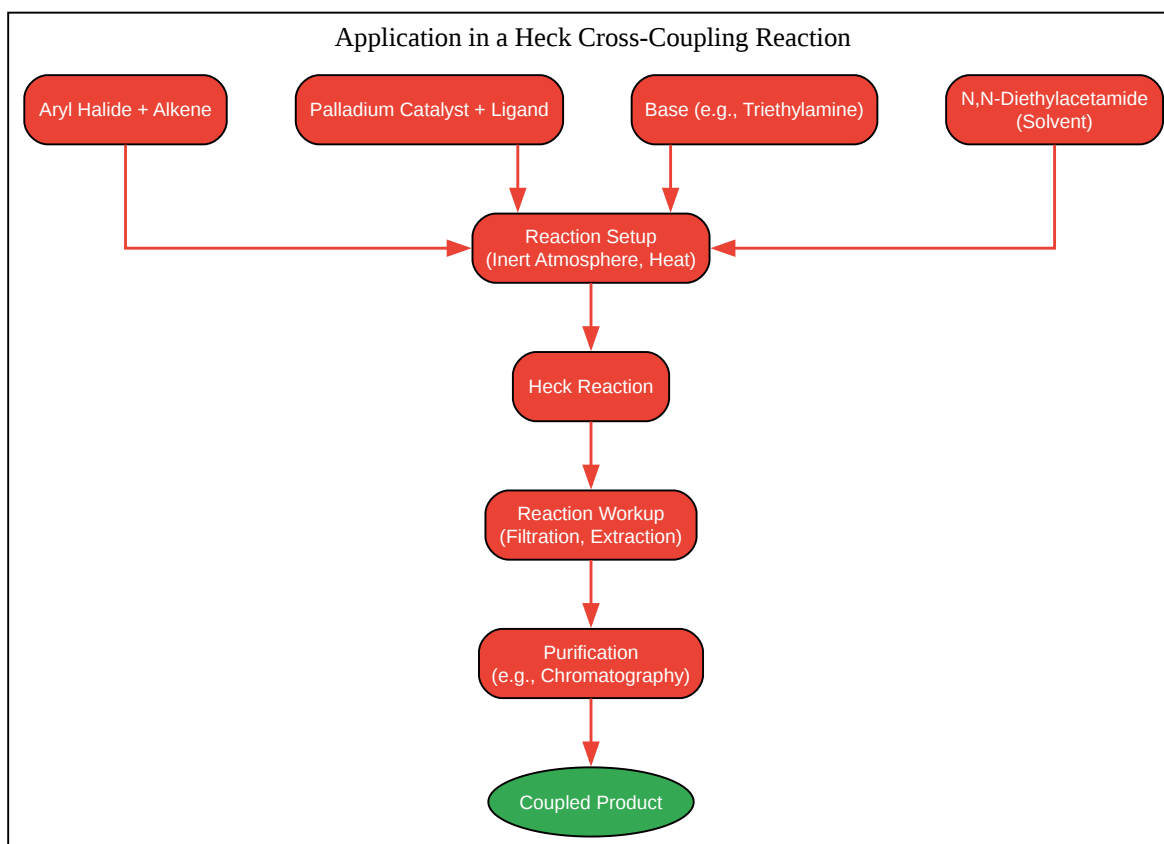
**N,N-Diethylacetamide** serves as a high-performance polar aprotic solvent in the synthesis of active pharmaceutical ingredients (APIs). Its ability to dissolve complex intermediates and its high boiling point are advantageous for reactions requiring elevated temperatures and long reaction times. In one case study, replacing DMF with **N,N-diethylacetamide** in the synthesis of a cardiovascular API resulted in a 34% higher yield and a significant reduction in reaction time.<sup>[1]</sup>

### Polymer Chemistry

This solvent is utilized in the production of high-performance polymers. For instance, it can be used as a solvent for the polymerization of acrylonitrile to produce polyacrylonitrile (PAN) fibers, which are precursors for carbon fibers.

### Specialty Chemical Synthesis

**N,N-Diethylacetamide** is an effective reaction medium for various organic transformations, including transition metal-catalyzed cross-coupling reactions like the Heck reaction. Its thermal stability and compatibility with sensitive reagents are beneficial in these processes.



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*Workflow for a Heck Reaction using ***N,N*-Diethylacetamide***

## Analytical Characterization

The purity and identity of ***N,N*-Diethylacetamide** are typically confirmed using standard analytical techniques.

Table 4: Analytical Methods for Characterization

Technique	Purpose
Gas Chromatography (GC)	To determine purity and quantify residual solvents and volatile impurities.[1]
Karl Fischer Titration	For precise measurement of water content.[1]
FTIR Spectroscopy	To confirm functional groups and identify potential structural analog impurities.[1]
NMR Spectroscopy	To elucidate the chemical structure and confirm identity.
Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)	To detect trace metal impurities.[1]

## Conclusion

**N,N-Diethylacetamide** is a versatile and high-performance polar aprotic solvent with significant applications in pharmaceutical and chemical industries. Its favorable physical and chemical properties, combined with its thermal stability, make it an excellent choice for a wide range of synthetic applications. Proper handling and purification are essential to ensure its efficacy and the quality of the final products. This guide provides a foundational understanding for researchers and professionals working with this important chemical compound.

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## References

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